

# Boiling and melting point of 2-methyl-2-propanethiol.

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## Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: *B031775*

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An In-Depth Technical Guide to the Physicochemical Properties of 2-Methyl-2-propanethiol

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of 2-methyl-2-propanethiol (**tert-butyl mercaptan**), a pivotal organosulfur compound. The document delineates its key physical constants, supported by detailed experimental protocols for their determination, and includes graphical representations of the experimental workflows.

## Physicochemical Data of 2-Methyl-2-propanethiol

2-Methyl-2-propanethiol, an organosulfur compound with the chemical formula  $(\text{CH}_3)_3\text{CSH}$ , is recognized for its distinct odor and is utilized in various chemical syntheses. Accurate determination of its physical properties, such as boiling and melting points, is fundamental for its application and for ensuring safety in laboratory and industrial settings.

## Summary of Physical Constants

The boiling and melting points of 2-methyl-2-propanethiol have been reported across multiple sources. This data is summarized in the table below for ease of reference and comparison.

Physical Property	Reported Value(s)
Boiling Point	62-65 °C[1][2][3]
	64 °C[4][5]
149-153 °F (approximately 65-67.2 °C) at 760 mmHg[6]	
Melting Point	-0.5 °C[1][3][7]
	0 °C[4]
	1 °C[5]

## Experimental Protocols for Determination of Physical Properties

The following sections provide detailed methodologies for the experimental determination of the boiling and melting points of 2-methyl-2-propanethiol. These protocols are based on established laboratory techniques.

### Determination of Boiling Point using the Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.[8][9] The apparatus is designed to allow for uniform heating of a liquid bath through convection currents.[9]

Materials:

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer (-10 to 110 °C range, 0.1 °C divisions)
- Small test tube (e.g., Durham tube)

- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- 2-methyl-2-propanethiol sample
- Safety goggles and fume hood

Procedure:

- Fill the Thiele tube with a suitable high-boiling point oil to a level just above the side arm.
- Add approximately 0.5 mL of 2-methyl-2-propanethiol to the small test tube.
- Place the capillary tube, with its sealed end facing upwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the sample is immersed in the oil bath. The rubber band should remain above the oil level to prevent degradation.
- Gently heat the side arm of the Thiele tube with a small flame. The shape of the tube will promote the circulation of the oil, ensuring a uniform temperature.<sup>[9]</sup>
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube.<sup>[8][9]</sup> Record this temperature.
- For accuracy, repeat the determination at least twice and calculate the average value.

## Determination of Melting Point using a Capillary Melting Point Apparatus

Due to its low melting point, the sample must be cooled and solidified before determination. This method utilizes a standard melting point apparatus where a sample is heated in a capillary tube.

Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- 2-methyl-2-propanethiol sample
- Cooling bath (e.g., ice-salt mixture or cryocooler)
- Safety goggles

Procedure:

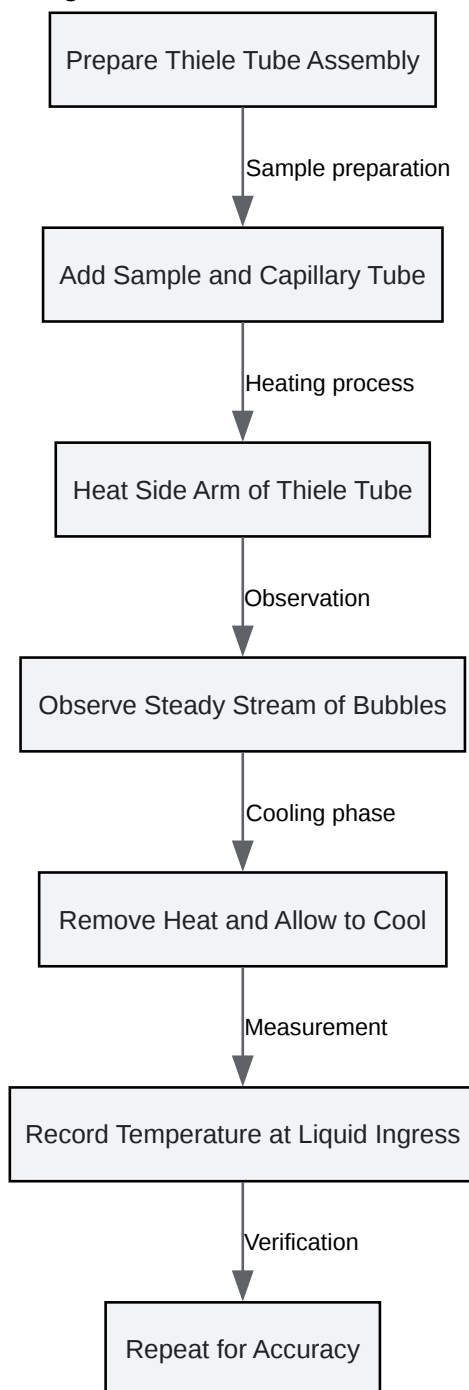
- Cool a small amount of 2-methyl-2-propanethiol in a vial using a cooling bath until it solidifies.
- Quickly introduce the solidified sample into the open end of a capillary tube.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 2-3 mm.[\[10\]](#)
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate initially to approach the expected melting point.
- When the temperature is within 10-15°C of the expected melting point, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[\[11\]](#)
- Observe the sample through the magnifying lens.

- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has completely liquefied (the clear point).
- The melting point is reported as the range between these two temperatures. A narrow melting range (e.g., 0.5-1°C) is indicative of a pure compound.
- Repeat the measurement with a fresh sample to ensure reproducibility.

## Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental procedures described above.

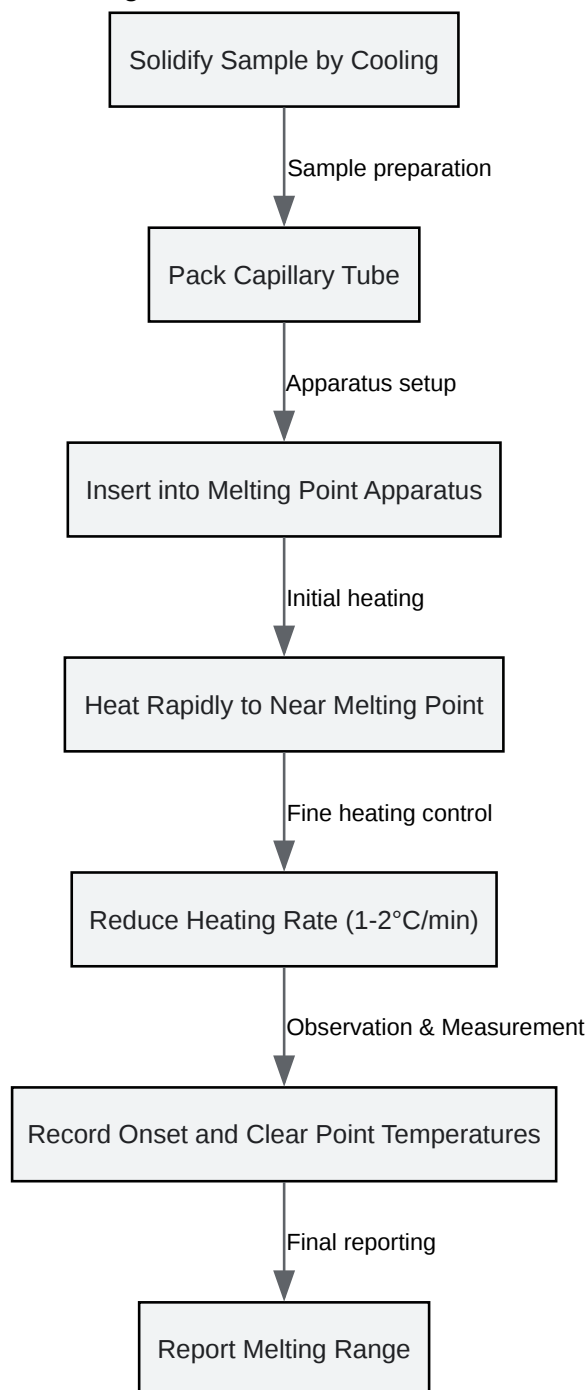
## Boiling Point Determination Workflow



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Caption: Workflow for Boiling Point Determination.

## Melting Point Determination Workflow



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Caption: Workflow for Melting Point Determination.

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